

Personal protective equipment for handling 1-Morpholin-4-ylacetone

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Compound of Interest

Compound Name: 1-Morpholin-4-ylacetone

Cat. No.: B1337898

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Essential Safety and Handling Guide for 1-Morpholin-4-ylacetone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for the handling and disposal of **1-Morpholin-4-ylacetone** (CAS No. 6704-35-4). The following procedures are designed to ensure the safety of laboratory personnel and compliance with standard safety protocols.

Hazard Identification and Personal Protective Equipment (PPE)

1-Morpholin-4-ylacetone is classified as a combustible liquid.^[1] Appropriate personal protective equipment is mandatory to minimize exposure and ensure safety.

Table 1: Personal Protective Equipment (PPE) Requirements

Protection Type	Specification	Rationale
Hand Protection	Chemical-resistant gloves (Nitrile or Neoprene recommended).	To prevent skin contact with the liquid.[1]
Eye Protection	Safety goggles or a face shield.	To protect against splashes.[1]
Skin and Body	Laboratory coat and closed-toe shoes. An additional chemical-resistant apron is recommended when handling larger quantities.	To protect against skin exposure and contamination of personal clothing.[1]
Respiratory	Work in a well-ventilated area, preferably under a chemical fume hood.	To minimize inhalation of vapors.[1]

Safe Handling and Storage

Adherence to proper handling and storage protocols is crucial to prevent accidents and maintain the integrity of the chemical.

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that an appropriate spill kit is readily available.
- Personal Protective Equipment: Wear all required PPE as outlined in Table 1.
- Dispensing: Handle the chemical in a well-ventilated area or a chemical fume hood.[1] Avoid breathing vapors.[1]
- Transfer: When transferring, use appropriate tools and techniques to minimize splashing and aerosol generation.
- Closing Containers: After use, ensure the container is tightly closed.[1]
- Decontamination: Wash hands and any exposed skin thoroughly after handling.[1]

Storage Requirements

- Store in a cool, dry, and well-ventilated place away from heat, sparks, and open flames.[\[1\]](#)
- Keep containers tightly closed when not in use.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.

Spill and Emergency Procedures

In the event of a spill or exposure, immediate and appropriate action is critical.

Spill Cleanup Protocol

- Evacuate: Immediately evacuate the spill area.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an inert absorbent material, such as sand or vermiculite, to contain the spill.
- Collect: Carefully collect the absorbed material into a labeled, sealed container for disposal.
- Decontaminate: Clean the spill area with soap and water.

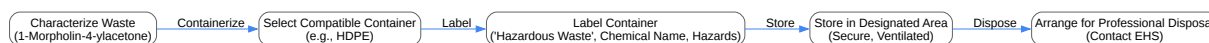
First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position. If not breathing, provide artificial respiration. Seek medical attention if symptoms occur.[1]
Skin Contact	Wash the affected area immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. Seek medical attention.[1]
Ingestion	Clean the mouth with water and then drink plenty of water. Do NOT induce vomiting. Seek medical attention.

Disposal Plan

Proper disposal of **1-Morpholin-4-ylacetone** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

Disposal Workflow



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Figure 1. General workflow for the safe disposal of **1-Morpholin-4-ylacetone** waste.

Step-by-Step Disposal Guidance

- Waste Segregation: Do not mix **1-Morpholin-4-ylacetone** waste with other chemical waste streams unless compatibility is confirmed.

- **Containerization:** Collect liquid waste in a designated, leak-proof, and chemically compatible container (e.g., high-density polyethylene - HDPE).
- **Labeling:** Clearly label the waste container with "Hazardous Waste," the full chemical name "**1-Morpholin-4-ylacetone**," and associated hazards (Combustible Liquid).
- **Storage:** Store the sealed waste container in a designated, secure, and well-ventilated area, away from incompatible materials.
- **Disposal:** Dispose of the contents and container in accordance with local, state, and federal regulations through an approved waste disposal plant.^[1] Contact your institution's Environmental Health & Safety (EHS) department for specific procedures and to arrange for pickup.

Chemical and Physical Properties

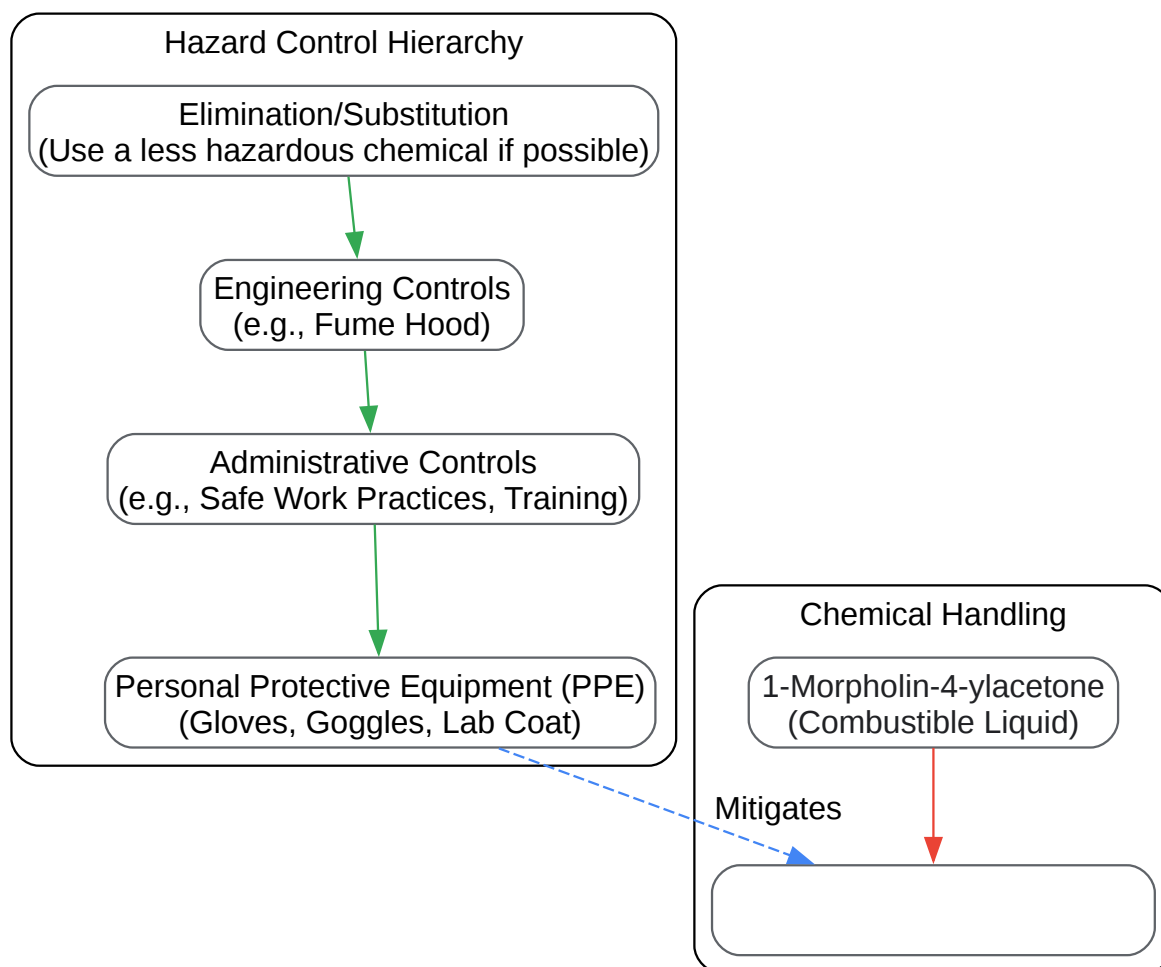
Understanding the properties of **1-Morpholin-4-ylacetone** is key to its safe handling.

Table 2: Physicochemical Data

Property	Value
Physical State	Liquid ^[1]
Appearance	Colorless ^[1]
Boiling Point	117 - 122 °C / 242.6 - 251.6 °F ^[1]
Flash Point	68.3 °C / 154.9 °F ^[1]
Specific Gravity	0.995 ^[1]
Molecular Formula	C7H13NO2 ^[2]
Molecular Weight	143.19 ^[2]

Logical Relationship of Safety Controls

The implementation of safety measures follows a logical hierarchy to ensure maximum protection.



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Figure 2. Logical relationship between hazard controls and the handling of **1-Morpholin-4-ylacetone**.

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References

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